

Diethyl Dodecanedioate (CAS No. 10471-28-0): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl dodecanedioate, with the CAS number 10471-28-0, is a linear aliphatic diester of dodecanedioic acid. This colorless to pale yellow liquid is characterized by its high boiling point and low volatility.^[1] It is soluble in organic solvents and exhibits limited solubility in water.^[1]

Diethyl dodecanedioate serves as a versatile building block and functional ingredient in various industrial and research applications, most notably in the synthesis of polymers such as polyesters and polyamides, and as a high-performance plasticizer and lubricant.^{[1][2]} Its biodegradability and low toxicity profile make it an attractive alternative to conventional petrochemically derived compounds.^[1] This technical guide provides an in-depth overview of **diethyl dodecanedioate**, including its chemical and physical properties, spectroscopic data, synthesis protocols, key applications with experimental procedures, and a discussion of its potential metabolic pathways.

Core Data Presentation

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	10471-28-0	[3]
Molecular Formula	C16H30O4	[3]
Molecular Weight	286.41 g/mol	[3]
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	[4]
Melting Point	15 °C (lit.)	[5]
Boiling Point	192-193 °C at 14 mm Hg (lit.)	[5]
Density	0.951 g/mL at 25 °C (lit.)	[5]
Refractive Index (n _{20/D})	1.44 (lit.)	[5]
Flash Point	>230 °F (>110 °C)	[5]
Solubility	Soluble in chloroform and methanol	[5]

Spectroscopic Data

Spectrum Type	Key Peaks/Signals	Reference(s)
Mass Spectrometry (MS)	Molecular Ion (M ⁺): 286	[6]
¹ H Nuclear Magnetic Resonance (¹ H NMR)	Signals corresponding to the ethyl ester and methylene protons of the dodecanedioate backbone.	[6]

Experimental Protocols

Synthesis of Diethyl Dodecanedioate via Fischer-Speier Esterification

This protocol describes the synthesis of **diethyl dodecanedioate** from dodecanedioic acid and ethanol using an acid catalyst.

Materials:

- Dodecanedioic acid
- Ethanol (absolute)
- Sulfuric acid (concentrated) or p-Toluenesulfonic acid
- Sodium bicarbonate (5% aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether or other suitable extraction solvent

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine dodecanedioic acid and an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% aqueous sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield crude **diethyl dodecanedioate**.
- Purify the crude product by vacuum distillation to obtain pure **diethyl dodecanedioate**.

Enzymatic Polymerization for Polyester Synthesis

This protocol outlines the synthesis of a polyester using **diethyl dodecanedioate** and a diol, catalyzed by an immobilized lipase.

Materials:

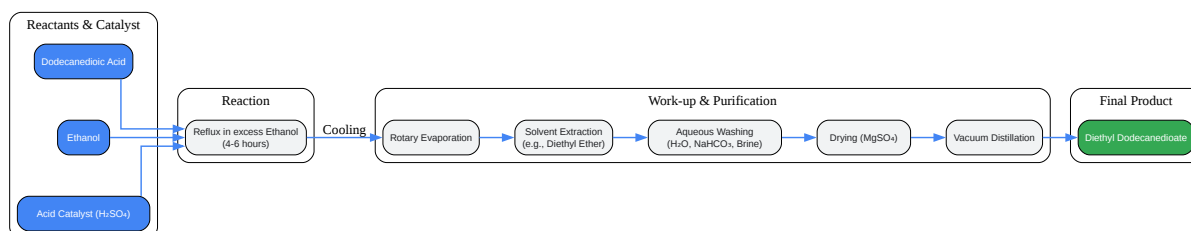
- **Diethyl dodecanedioate**
- 1,8-Octanediol (or other suitable diol)
- Immobilized *Candida antarctica* Lipase B (CALB, e.g., Novozym 435)
- Diphenyl ether (or other high-boiling, inert solvent)
- Methanol (for precipitation)
- Chloroform or Tetrahydrofuran (THF) (for dissolving the polymer)

Procedure:

- In a reaction flask equipped with a mechanical stirrer and a vacuum connection, add equimolar amounts of **diethyl dodecanedioate** and 1,8-octanediol.
- Add the immobilized lipase (typically 5-10% by weight of the total monomers).
- Add diphenyl ether as a solvent.
- Heat the mixture to a desired temperature (e.g., 80-90 °C) under a nitrogen atmosphere for an initial oligomerization step (e.g., 2-4 hours).
- Apply a vacuum to the system to remove the ethanol byproduct and drive the polymerization reaction towards the formation of a high molecular weight polymer. Continue the reaction under vacuum for 24-48 hours.

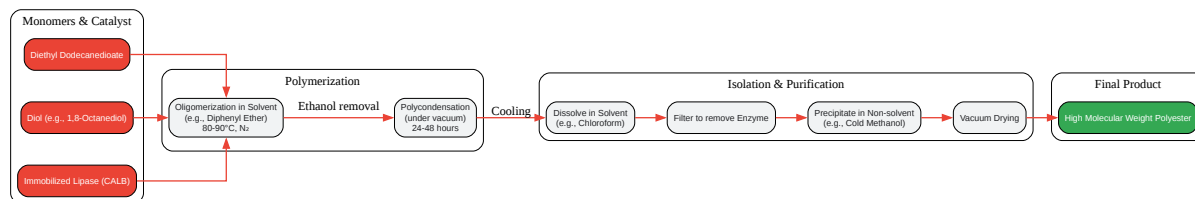
- To terminate the reaction, cool the mixture to room temperature and dissolve the polymer in chloroform or THF.
- Filter to remove the immobilized enzyme. The enzyme can be washed with the solvent and potentially reused.
- Precipitate the polyester by slowly adding the solution to a large volume of cold methanol with stirring.
- Collect the precipitated polymer by filtration and dry it in a vacuum oven at a temperature below its melting point until a constant weight is achieved.

Mandatory Visualizations



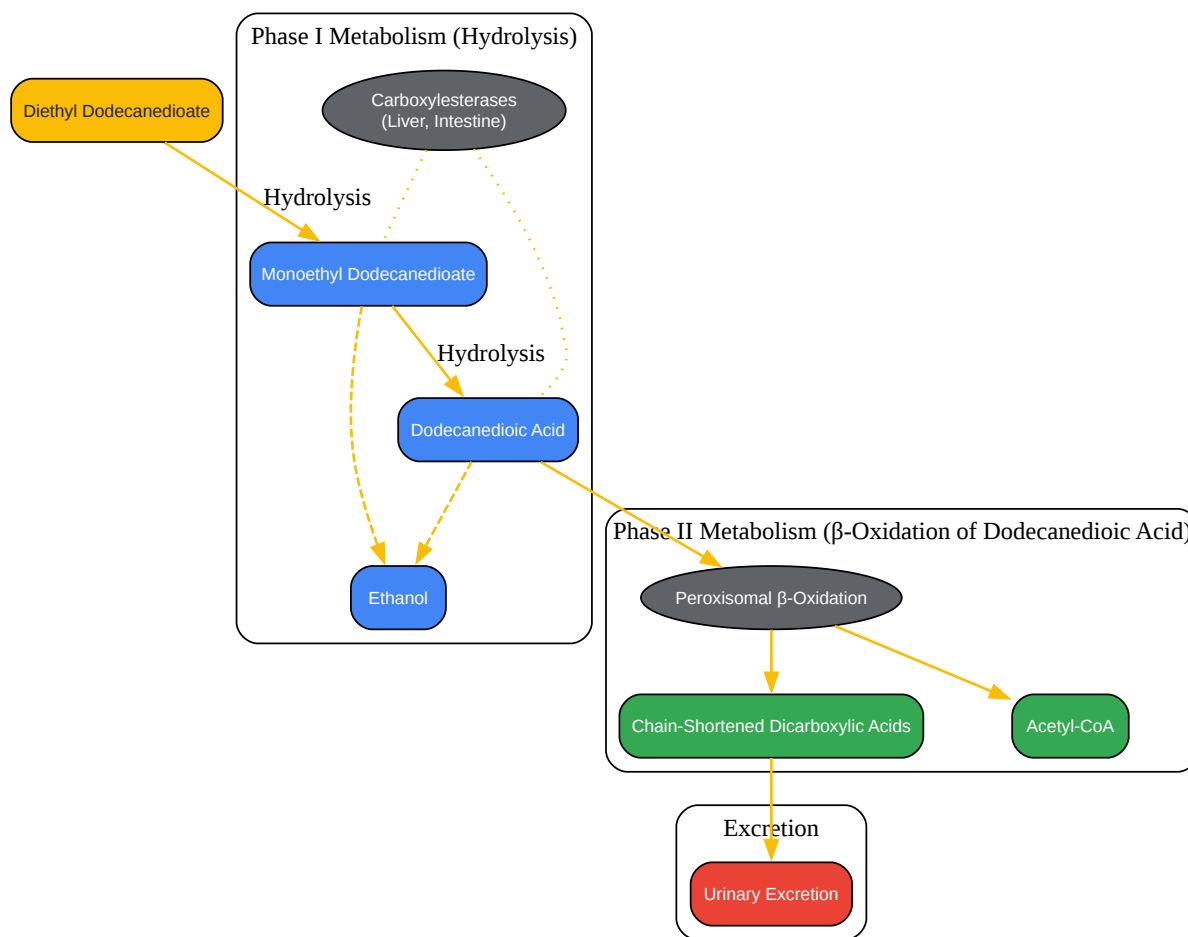
[Click to download full resolution via product page](#)

Caption: Fischer-Speier Esterification Workflow for **Diethyl Dodecanedioate** Synthesis.



[Click to download full resolution via product page](#)

Caption: Workflow for Enzymatic Synthesis of Polyester from **Diethyl Dodecanedioate**.



[Click to download full resolution via product page](#)

Caption: Hypothesized Metabolic Pathway of **Diethyl Dodecanedioate**.

Discussion of Potential Biological Activity and Metabolism

Direct studies on the signaling pathways affected by **diethyl dodecanedioate** are limited. However, based on its chemical structure as a long-chain aliphatic diester, a plausible metabolic fate can be inferred from studies on related compounds.

Upon ingestion or absorption, **diethyl dodecanedioate** is likely to undergo hydrolysis by carboxylesterases, which are abundant in the liver and intestines. This enzymatic cleavage would release ethanol and dodecanedioic acid, likely via a monoethyl dodecanedioate intermediate.

Dodecanedioic acid, a long-chain dicarboxylic acid, can then enter metabolic pathways. Research has shown that the β -oxidation of long-chain dicarboxylic acids occurs primarily in peroxisomes.^{[1][7]} This process shortens the carbon chain of the dicarboxylic acid, producing acetyl-CoA and shorter-chain dicarboxylic acids that can be further metabolized or excreted.^[1] Studies have indicated that endogenous long-chain dicarboxylic acids can act as signaling molecules to induce peroxisomal β -oxidation.^[8] While it is not a classical signal transduction pathway involving membrane receptors and intracellular cascades, this metabolic activation represents a key biological response to the presence of such molecules.

There is no direct evidence to suggest that **diethyl dodecanedioate** or its metabolites interact with nuclear receptors in a manner similar to some phthalates. Toxicological data on **diethyl dodecanedioate** is scarce, but it is generally considered to have low toxicity.^[1] Further research is needed to fully elucidate any potential for **diethyl dodecanedioate** or its metabolites to modulate specific signaling pathways.

Conclusion

Diethyl dodecanedioate (CAS No. 10471-28-0) is a valuable chemical intermediate with significant applications in the fields of polymer science and lubrication technology. Its synthesis is well-established, and its use in applications such as enzymatic polymerization offers a route to more sustainable materials. While direct evidence for its involvement in specific cell signaling pathways is lacking, its metabolic fate is likely governed by hydrolysis and subsequent peroxisomal β -oxidation of the resulting dicarboxylic acid. This technical guide provides a

foundational resource for researchers and professionals working with or exploring the applications of **diethyl dodecanedioate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The biochemistry and physiology of long-chain dicarboxylic acid metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Environmental properties of long-chain alcohols. Part 2: Structure-activity relationship for chronic aquatic toxicity of long-chain alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Oxysterol activators of liver X receptor and 9-cis-retinoic acid promote sequential steps in the synthesis and secretion of tumor necrosis factor- α from human monocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Assessment of the environmental risk of long-chain aliphatic alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. DODECANEDIOIC ACID DIETHYL ESTER(10471-28-0) ^1H NMR [m.chemicalbook.com]
- 7. Identification of the peroxisomal beta-oxidation enzymes involved in the degradation of long-chain dicarboxylic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Long-chain dicarboxylic acids play a critical role in inducing peroxisomal β -oxidation and hepatic triacylglycerol accumulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Diethyl Dodecanedioate (CAS No. 10471-28-0): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016437#diethyl-dodecanedioate-cas-number-10471-28-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com